

# long-term stability of CZC-25146 hydrochloride in solution

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## Compound of Interest

Compound Name: CZC-25146 hydrochloride

Cat. No.: B1139147

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## Technical Support Center: CZC-25146 Hydrochloride

This technical support resource provides guidance on the long-term stability and handling of **CZC-25146 hydrochloride** in solution to assist researchers, scientists, and drug development professionals in their experimental work.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **CZC-25146 hydrochloride**?

A1: **CZC-25146 hydrochloride** is soluble in DMSO.<sup>[1]</sup> It is recommended to use fresh, anhydrous DMSO as the presence of moisture can reduce the solubility of the compound.<sup>[1]</sup> The compound is reportedly insoluble in water and ethanol.<sup>[1]</sup>

Q2: What are the recommended storage conditions for solid **CZC-25146 hydrochloride**?

A2: The solid form of **CZC-25146 hydrochloride** should be stored at -20°C.<sup>[1][2]</sup> Under these conditions, it is stable for at least three to four years.<sup>[1][3]</sup>

Q3: How should I store stock solutions of **CZC-25146 hydrochloride**?

A3: Stock solutions in DMSO should be aliquoted to avoid repeated freeze-thaw cycles and stored frozen.<sup>[1][4]</sup> For long-term storage, -80°C is recommended, where it can be stable for up to two years.<sup>[1][2]</sup> For shorter-term storage, -20°C is also acceptable, with stability reported for periods ranging from one month to one year.<sup>[1][2][4][5]</sup>

Q4: How long is a stock solution of **CZC-25146 hydrochloride** stable at -20°C?

A4: The stability of stock solutions at -20°C is reported with some variation. Different suppliers suggest stability for up to one year, while others recommend a shorter storage period of one to six months.<sup>[1][2][4][5]</sup> To ensure the best results, it is advisable to use the solution within the shortest recommended time frame or store it at -80°C for longer periods.

Q5: Can I prepare a large volume of working solution for my experiments in advance?

A5: It is highly recommended to prepare working solutions fresh on the day of use.<sup>[2][4]</sup> If you need to make stock solutions in advance, store them as aliquots in tightly sealed vials at -80°C or -20°C.<sup>[4]</sup> For in vivo experiments, it is particularly advised to prepare the formulation freshly and use it on the same day.<sup>[2]</sup>

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation observed in the stock solution upon thawing.	The solubility of the compound may be reduced due to moisture absorbed by the DMSO.	Use fresh, anhydrous DMSO for preparing stock solutions. [1] Before use, ensure the vial has equilibrated to room temperature for at least one hour before opening to minimize moisture condensation.[4] Gentle warming and/or sonication can also help to redissolve the compound.[2]
Inconsistent experimental results over time.	The compound may have degraded due to improper storage or repeated freeze-thaw cycles of the stock solution.	Always aliquot stock solutions into single-use volumes to avoid repeated freezing and thawing.[1][4] Ensure that the storage temperature is consistently maintained at -20°C or -80°C.[1][2]
Difficulty dissolving the compound to the desired concentration.	The solubility limit in the chosen solvent may have been exceeded, or the solvent quality is poor.	The maximum recommended concentration in DMSO is 100 mM. Do not exceed this concentration. Use high-purity, anhydrous DMSO.[1]

## Summary of Quantitative Data

Table 1: Solubility of **CZC-25146 Hydrochloride**

Solvent	Maximum Concentration	Reference
DMSO	100 mM (48.85 mg/mL)	
DMSO	98 mg/mL (200.59 mM)	[1]
Water	Insoluble	[1]
Ethanol	Insoluble	[1]

Table 2: Storage Conditions and Stability of **CZC-25146 Hydrochloride**

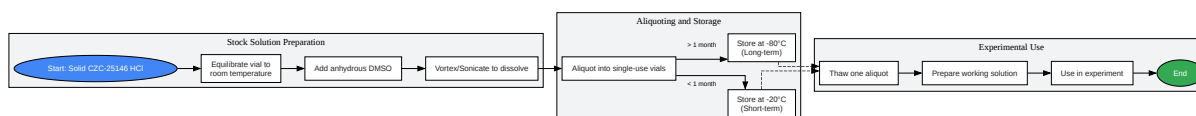
Form	Storage Temperature	Reported Stability	Reference
Solid Powder	-20°C	≥ 4 years	[3]
Solid Powder	-20°C	3 years	[1]
Solid Powder	-20°C	2 years	[2][4]
Stock Solution in DMSO	-80°C	2 years	[2]
Stock Solution in DMSO	-80°C	1 year	[1]
Stock Solution in DMSO	-20°C	1 year	[2]
Stock Solution in DMSO	-20°C	up to 6 months	[5]
Stock Solution in DMSO	-20°C	1 month	[1][4]
Stock Solution in DMSO	4°C	2 weeks	[4]

## Experimental Protocols

### Protocol for Reconstitution and Storage of **CZC-25146 Hydrochloride** Stock Solution

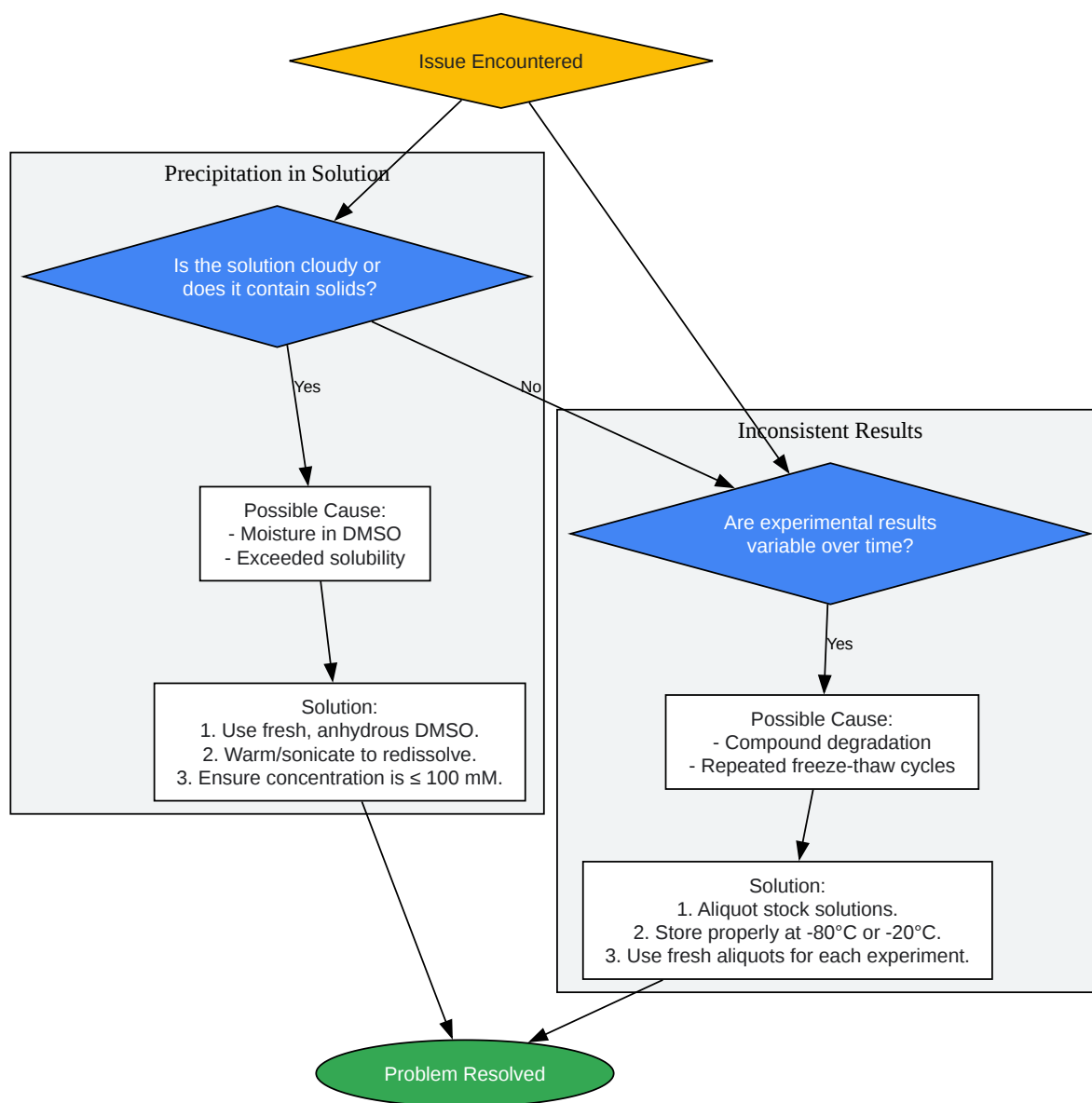
- **Equilibration:** Before opening, allow the vial of solid **CZC-25146 hydrochloride** to equilibrate to room temperature for at least one hour.<sup>[4]</sup> This minimizes the condensation of moisture inside the vial.
- **Solvent Addition:** Add the required volume of fresh, anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM or 100 mM).
- **Dissolution:** Cap the vial tightly and vortex or sonicate until the compound is completely dissolved. Gentle warming may be applied if necessary.
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in tightly sealed vials. This is crucial to avoid repeated freeze-thaw cycles.
- **Storage:**
  - For long-term storage (up to 2 years), store the aliquots at -80°C.<sup>[2]</sup>
  - For short-term storage (up to 1 month), store the aliquots at -20°C.<sup>[1][4]</sup>
- **Usage:** When ready to use, remove a single aliquot from the freezer and allow it to thaw completely at room temperature. Prepare the final working solution from this aliquot. Do not refreeze any unused portion of the thawed aliquot.

## Visualizations



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Caption: Recommended workflow for preparing and storing **CZC-25146 hydrochloride** solutions.



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Caption: Troubleshooting logic for common issues with **CZC-25146 hydrochloride** solutions.

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